

# Application Notes and Protocols for Cell Culture Experiments with MRTX-1257

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## Compound of Interest

Compound Name: MRTX-1257-d6

Cat. No.: B12405418

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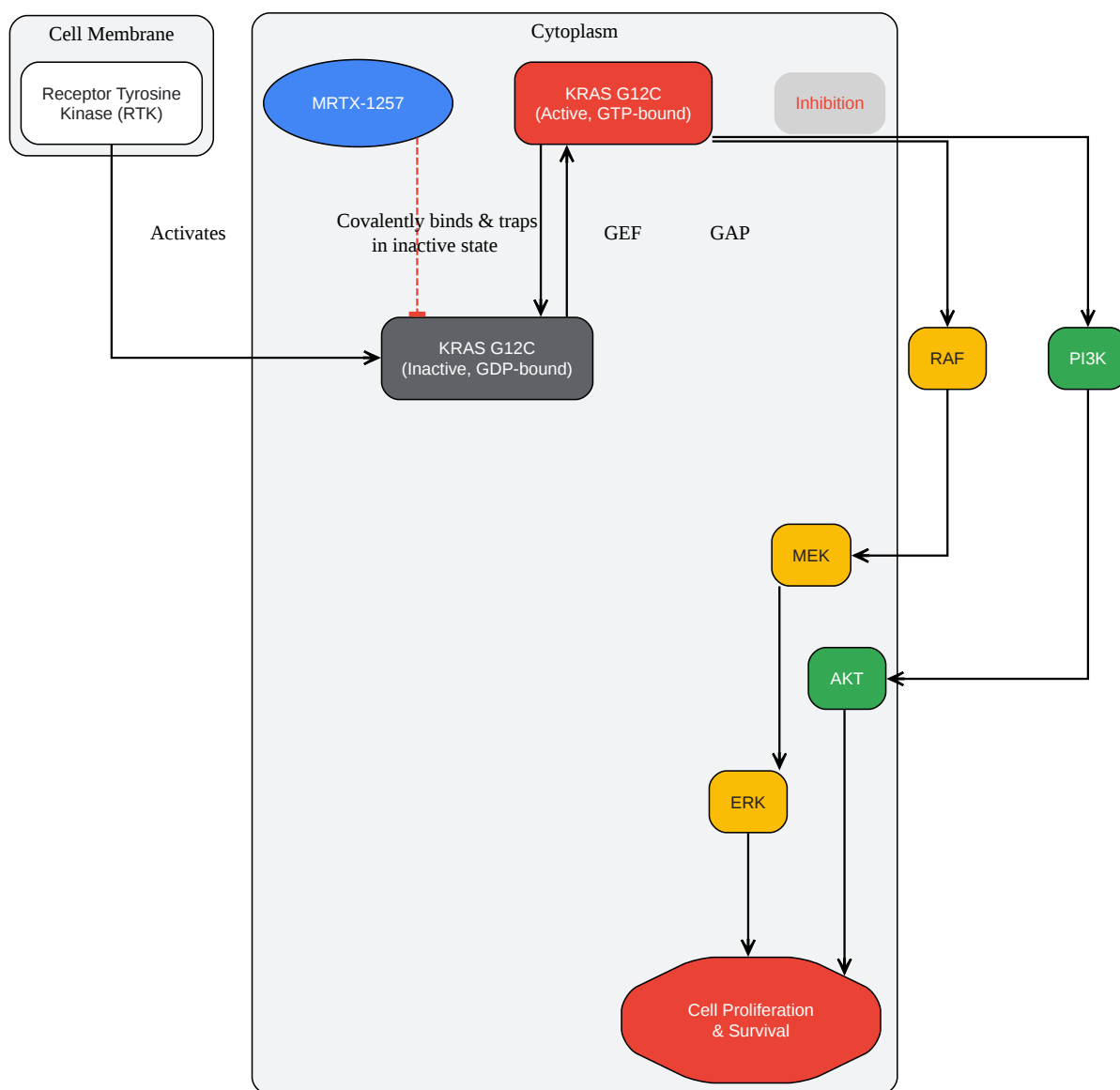
For Researchers, Scientists, and Drug Development Professionals

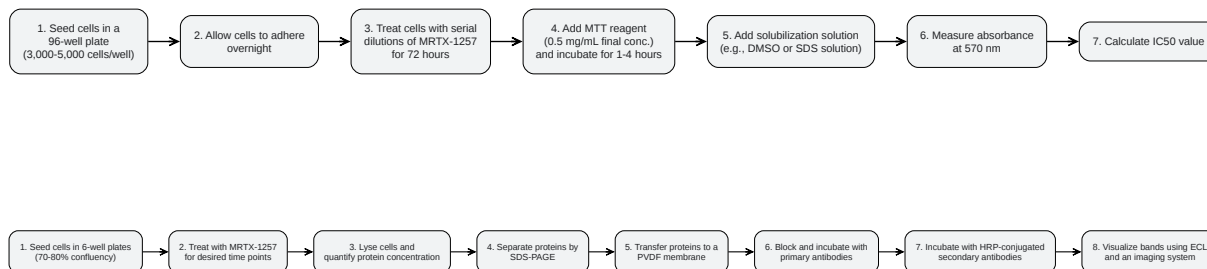
These application notes provide detailed protocols and cell culture conditions for conducting experiments with MRTX-1257, a potent and selective covalent inhibitor of KRAS G12C. The following information is intended to guide researchers in setting up robust and reproducible in vitro studies to evaluate the efficacy and mechanism of action of this compound.

## Overview and Mechanism of Action

MRTX-1257 is an irreversible inhibitor that specifically targets the cysteine residue of the KRAS G12C mutant protein. By binding to this mutant, MRTX-1257 locks the KRAS protein in an inactive, GDP-bound state, thereby inhibiting downstream signaling pathways, primarily the MAPK and PI3K/AKT pathways, which are crucial for tumor cell proliferation and survival.<sup>[1][2]</sup>

Below is a diagram illustrating the mechanism of action of MRTX-1257.





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## References

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- 2. The KRASG12C Inhibitor, MRTX849, Provides Insight Toward Therapeutic Susceptibility of KRAS Mutant Cancers in Mouse Models and Patients - PMC [pmc.ncbi.nlm.nih.gov]
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